

Application Notes and Protocols: 1-Cyclopentylethanol in Fragrance Formulation

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Compound of Interest

Compound Name: 1-Cyclopentylethanol

Cat. No.: B1203354

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential use of **1-Cyclopentylethanol** as a fragrance ingredient. The information is intended to guide researchers and formulators in evaluating its olfactory properties, performance, and stability in various fragrance applications.

Introduction

1-Cyclopentylethanol (CAS No. 52829-98-8), also known as α -methylcyclopentanemethanol, is a secondary alcohol with a molecular formula of $C_7H_{14}O$.^{[1][2]} Its chemical structure, featuring a cyclopentyl group attached to an ethanol backbone, suggests potential for unique olfactory characteristics, making it a candidate for exploration in fragrance formulations.^[1] While not a widely documented fragrance material, its properties and the history of related cyclopentanol derivatives in perfumery indicate its potential value. This document outlines the physicochemical properties, potential odor profile, and protocols for evaluating **1-Cyclopentylethanol** for use in fragrance compositions.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Cyclopentylethanol** is presented in Table 1. These properties are crucial for predicting its behavior in fragrance formulations, including its volatility, solubility, and potential for skin penetration.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1][2][3]
Molecular Weight	114.19 g/mol	[1][2]
CAS Number	52829-98-8	[2][3]
Appearance	Not specified, likely a colorless liquid	
Boiling Point	169-170 °C at 760 mmHg	[1]
68 °C at 8 mmHg	[1][4]	
Vapor Pressure	0.345 mmHg at 25°C	[3]
Density	0.911 - 0.937 g/cm ³	[3][4]
Refractive Index (n _{20/D})	1.458	[3][4]
LogP (XLogP3)	1.8	[2][3][5]
Flash Point	71.4 °C	[3]
Solubility	Soluble in organic solvents like ethanol. Limited solubility in water.	[1]

Olfactory Profile (Inferred)

A specific, documented odor profile for **1-Cyclopentylethanol** is not readily available in the public domain. However, based on the olfactory characteristics of structurally related cyclopentanol derivatives mentioned in fragrance patents and literature, a potential odor profile can be inferred. Cyclopentanol itself is described as having fermented, solvent-like, and alcoholic notes. Derivatives are often described with floral, fruity, and woody characteristics. For instance, certain cyclopentane derivatives are noted for their fruity and floral scents, with some even reminiscent of ylang-ylang oil.[6]

Therefore, it is hypothesized that **1-Cyclopentylethanol** may possess a complex odor with the following potential facets:

- Top Notes: A subtle alcoholic, solvent-like lift.
- Heart Notes: A combination of green, slightly floral, and fruity nuances.
- Base Notes: A mild woody, earthy, or musky character.

It is crucial to perform detailed sensory analysis to establish the actual odor profile.

Application in Fragrance Formulations

1-Cyclopentylethanol can be evaluated as a modifier or a building block in a variety of fragrance types, including floral, woody, and fruity compositions. Its moderate volatility, as suggested by its boiling point and vapor pressure, indicates it could function as a heart note, helping to bridge the transition from top to base notes.

Typical Use Levels: The concentration of a new fragrance ingredient can vary significantly. For initial evaluation, it is recommended to test **1-Cyclopentylethanol** at concentrations ranging from 0.1% to 5% in a simple fragrance base.^[7]

Experimental Protocols

The following protocols are designed to systematically evaluate the suitability of **1-Cyclopentylethanol** as a fragrance ingredient.

Objective: To determine the olfactory profile of **1-Cyclopentylethanol**.

Materials:

- **1-Cyclopentylethanol** (97% purity or higher)
- Ethanol (perfumer's grade, odorless)
- Glass vials
- Pipettes
- Smelling strips

- Panel of trained sensory evaluators

Procedure:

- Prepare a 10% solution of **1-Cyclopentylethanol** in ethanol.[8]
- Dip a smelling strip into the solution, ensuring it is saturated but not dripping.
- Allow the solvent to evaporate for a few seconds.
- Present the smelling strip to the sensory panel.
- Panelists should evaluate the odor at different time intervals (e.g., immediately, after 5 minutes, 30 minutes, 1 hour, and 4 hours) to assess the different notes (top, middle, base).
- Each panelist should describe the odor using standard fragrance terminology.
- Compile the descriptions to create a comprehensive odor profile.

Sensory Evaluation Workflow

Objective: To assess the stability of **1-Cyclopentylethanol** in a typical fragrance base.

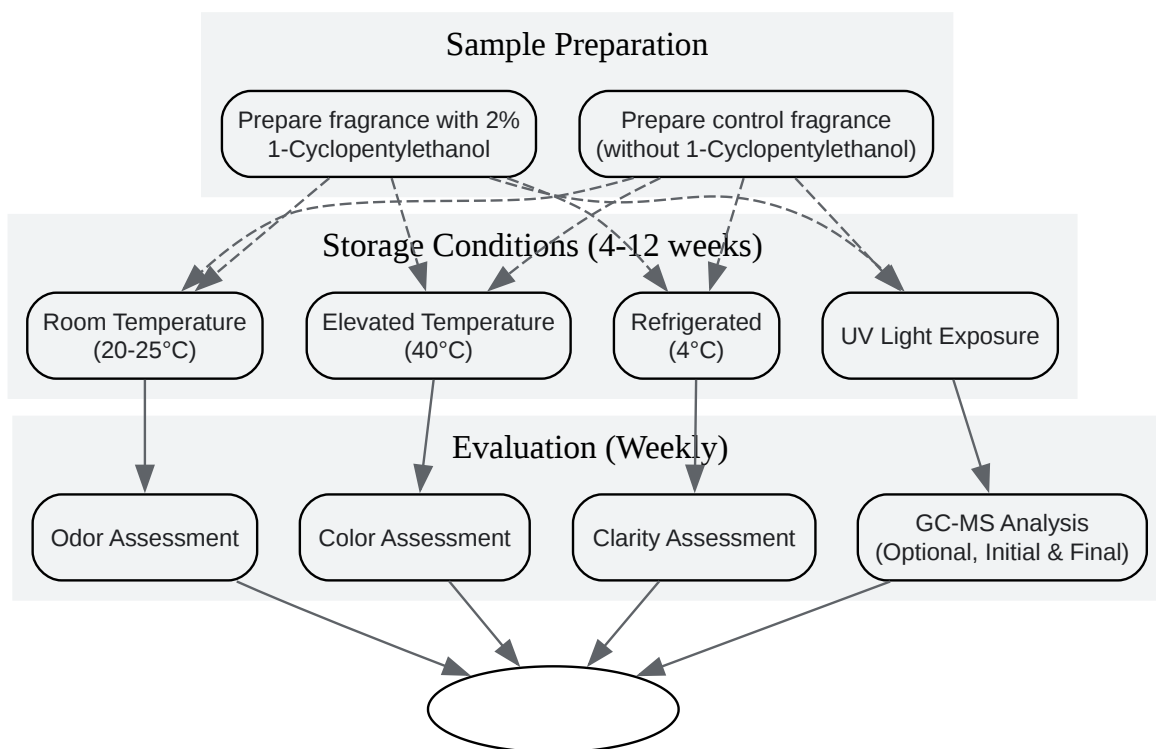
Materials:

- **1-Cyclopentylethanol**
- Fragrance base (e.g., 95% ethanol)
- Control fragrance without **1-Cyclopentylethanol**
- Amber glass bottles
- Oven, refrigerator, and UV light chamber

Procedure:

- Prepare two fragrance solutions: one with 2% **1-Cyclopentylethanol** in the ethanol base and a control without it.

- Divide each solution into four amber glass bottles.
- Store the bottles under the following conditions for a period of 4-12 weeks:[9][10]
 - Room temperature (20-25°C)
 - Elevated temperature (40°C)
 - Refrigerated (4°C)
 - Exposure to UV light (cycled)
- At regular intervals (e.g., weekly), evaluate the samples for any changes in color, clarity, and odor compared to the control and the initial sample.
- (Optional) Perform Gas Chromatography-Mass Spectrometry (GC-MS) analysis at the beginning and end of the study to identify any degradation products.[11]



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Stability Testing Workflow

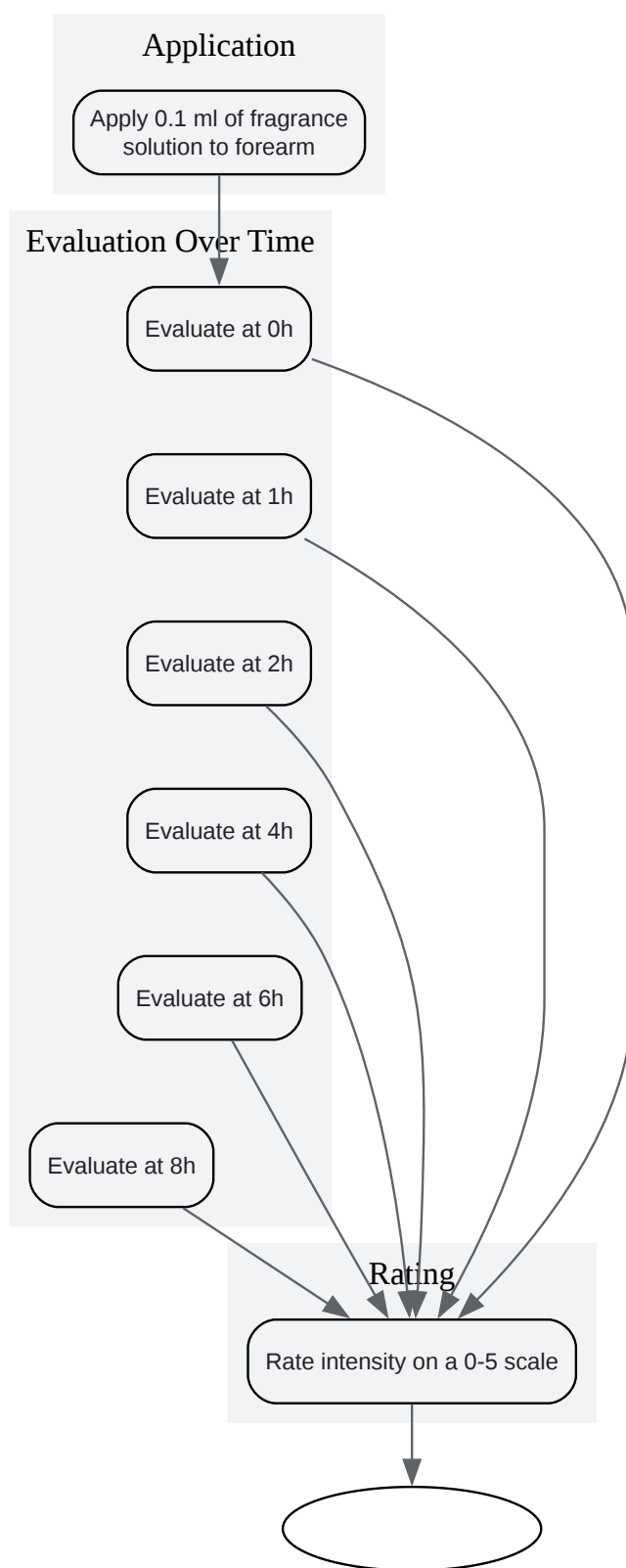
Objective: To evaluate the longevity (substantivity) of **1-Cyclopentylethanol** on the skin.

Materials:

- Fragrance solution containing 2% **1-Cyclopentylethanol** in ethanol.
- Human subjects (volunteers)
- Evaluation sheets

Procedure:

- Apply a standardized amount (e.g., 0.1 ml) of the fragrance solution to a designated area on the forearm of each subject.
- At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), the subjects or a trained evaluator should smell the application site.
- The intensity of the fragrance should be rated on a predefined scale (e.g., 0-5, where 0 is no odor and 5 is very strong).
- The time at which the fragrance is no longer perceptible is recorded as the longevity.
- Compare the results with a control fragrance if applicable.



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Performance Evaluation Workflow

Safety and Regulatory Considerations

Currently, **1-Cyclopentylethanol** is not listed as a restricted or prohibited substance by the International Fragrance Association (IFRA).^{[12][13]} However, as with any new fragrance ingredient, a thorough safety assessment should be conducted. The available GHS classification indicates that it is not classified as hazardous.^[2] It is recommended to perform a dermatological assessment, such as a Human Repeat Insult Patch Test (HRIPT), to evaluate its potential for skin irritation and sensitization before commercial use. For any fragrance formulation, it is the responsibility of the manufacturer to ensure the safety of the final product.^{[14][15]}

Conclusion

1-Cyclopentylethanol presents an interesting profile for exploration as a novel fragrance ingredient. Its physicochemical properties suggest it could perform well as a heart note in various fragrance compositions. The provided protocols offer a systematic approach to thoroughly evaluate its olfactory characteristics, stability, and performance. While its exact odor profile needs to be determined through sensory analysis, the potential for unique floral, fruity, and woody notes makes it a promising candidate for further research and development in the field of fragrance creation.


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